

Technical Support Center: Eganelisib (IPI-549)

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Compound of Interest		
Compound Name:	UCM 549	
Cat. No.:	B15619186	Get Quote

This technical support center provides essential information for researchers, scientists, and drug development professionals working with Eganelisib (IPI-549). Below you will find troubleshooting guides and FAQs to ensure proper handling, storage, and use of IPI-549 in your experiments.

Stability and Storage Conditions

Proper storage of Eganelisib (IPI-549) is critical to maintain its potency and ensure the reproducibility of experimental results.

Solid Form: For long-term storage, Eganelisib powder should be stored at -20°C, where it is stable for up to three years.[1]

In Solution: Once dissolved, the stability of IPI-549 depends on the solvent and storage temperature. It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[1][2][3]

Solvent	Storage Temperature	Stability Period
DMSO	-20°C	Up to 1 month[2][4]
DMSO	-80°C	Up to 1 year[1][3]

Solubility Data



The solubility of IPI-549 varies significantly across different solvents. It is practically insoluble in aqueous solutions.[5]

Solvent	Solubility	
DMSO	Up to 100 mg/mL[1][6]	
Ethanol	Approximately 7-8 mg/mL[2][6]	
Water	Insoluble[1][2]	

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues that may arise during the handling and use of IPI-549.

Q1: My IPI-549 solution appears to have precipitated after storage. What should I do?

A1: Precipitation can occur if the solution is not stored properly or if it has been subjected to multiple freeze-thaw cycles. To redissolve the compound, you can gently warm the vial and sonicate the solution.[3] To prevent this, ensure you are using fresh, moisture-free DMSO for preparing your stock solution and that it is stored in tightly sealed vials at the recommended temperature.[1] For in vivo studies, it is best to prepare fresh suspensions daily and vortex thoroughly before each use.[7]

Q2: I am observing inconsistent results in my cell-based assays. Could this be related to IPI-549 stability?

A2: Yes, inconsistent results can be a sign of compound degradation. If you are using a stock solution that is older than the recommended storage period (e.g., more than one month at -20°C in DMSO), it is advisable to prepare a fresh stock solution.[2][4] Also, ensure that the final concentration of DMSO in your cell culture medium is consistent across all experiments and does not exceed a level that is toxic to your cells (typically <0.5%).[1]

Q3: What is the best way to prepare IPI-549 for in vivo animal studies?



A3: Due to its low aqueous solubility, IPI-549 is typically administered as a suspension for oral gavage. A common vehicle for this is 0.5% sodium carboxymethyl cellulose (CMC-Na). To prepare the suspension, create a paste of the IPI-549 powder with a small amount of the vehicle before gradually adding the rest of the vehicle while stirring. Sonication for 15-30 minutes can help create a fine, uniform dispersion. It is crucial to prepare this suspension fresh daily and vortex it vigorously before each administration to ensure homogenous dosing.[7]

Q4: Can I store my working solutions in aqueous buffers?

A4: No, IPI-549 is insoluble in water and aqueous buffers.[1][2] Diluting a DMSO stock solution directly into an aqueous buffer for storage will likely result in precipitation of the compound. Working solutions for in vitro assays should be prepared fresh by diluting the DMSO stock solution into the cell culture medium immediately before use.

Experimental Protocols

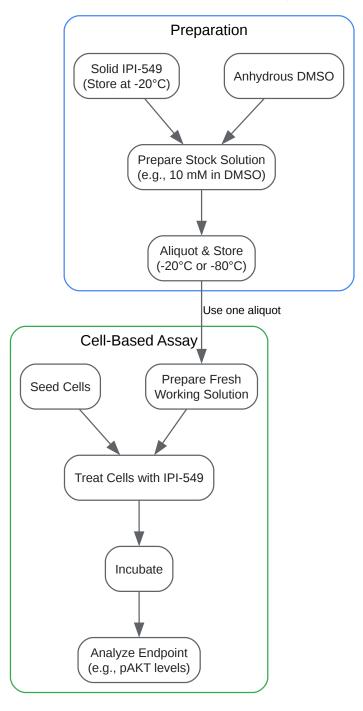
Protocol 1: Preparation of IPI-549 Stock Solution

- Allow the vial of solid IPI-549 to equilibrate to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add 1.89 mL of DMSO to 10 mg of IPI-549).
- Vortex the solution until the compound is completely dissolved. Gentle warming and sonication can be used to aid dissolution if necessary.[3]
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).[1][3]

Visualized Workflows and Pathways



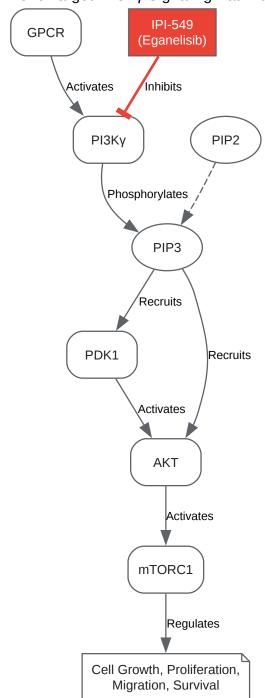
General Workflow for IPI-549 In Vitro Experiment



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Caption: Workflow for preparing and using IPI-549 in cell-based assays.





IPI-549 Target: PI3Ky Signaling Pathway

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Caption: IPI-549 selectively inhibits PI3Ky, a key enzyme in the PI3K/AKT/mTOR pathway.



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